

Hexaphenyldisiloxane: A Technical Guide to Safe Handling and Procedures

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling procedures for **hexaphenyldisiloxane**. The information is compiled to assist laboratory personnel in minimizing exposure risks and ensuring safe usage in research and development settings.

Chemical and Physical Properties

Hexaphenyldisiloxane is a white to off-white crystalline solid.[1] It is an organosilicon compound with notable thermal stability and dielectric properties.[1] A summary of its key physical and chemical properties is presented below.



Property	Value	Reference
Molecular Formula	C36H30OSi2	[1][2][3]
Molecular Weight	534.79 g/mol	[4]
CAS Number	1829-40-9	[1][2][3]
Appearance	White to off-white crystal	[1]
Melting Point	226 - 230 °C	[1]
Purity	≥ 96% (GC)	[1]
logP oct/wat	4.337	[4]
Water Solubility (log10WS)	-28.57 mol/l	[4]

Toxicological Information

Detailed toxicological studies on **hexaphenyldisiloxane** are limited. However, available safety data suggests the following potential health effects:

- Inhalation: May cause irritation to the respiratory tract.[2]
- Skin Contact: May cause mild skin irritation.[2]
- Eye Contact: May cause eye irritation.[2]
- Ingestion: No specific information is available.[2]

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **hexaphenyldisiloxane** may cause skin irritation, serious eye irritation, and respiratory irritation.[3][5]

Handling and Storage Procedures

Proper handling and storage are crucial to minimize exposure and maintain the integrity of the compound.

Handling:



- Avoid contact with skin and eyes.[2]
- Avoid the formation of dust.[2]
- Do not breathe dust.[2]
- Use in a well-ventilated area, preferably with local exhaust ventilation.
- Wash hands thoroughly after handling and before eating, drinking, or smoking.

Storage:

- Keep the container tightly closed.[2]
- Store in a cool, well-ventilated place.[2]
- Incompatible with oxidizing agents and strong acids.[2]

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **hexaphenyldisiloxane**:

PPE	Specification
Hand Protection	Neoprene or nitrile rubber gloves.[2][6]
Eye Protection	Chemical goggles. Contact lenses should not be worn.[2][6]
Skin and Body Protection	Wear suitable protective clothing.[2]
Respiratory Protection	A NIOSH-certified dust and mist (orange cartridge) respirator is recommended if inhalation of dust may occur.[2]

First Aid Measures

In case of exposure, follow these first-aid procedures:



- General: Remove contaminated clothing and shoes. Seek medical advice if you feel unwell.
 [2]
- Inhalation: Move the victim to fresh air and keep them at rest in a comfortable breathing position.[2]
- Skin Contact: Wash the affected area with plenty of soap and water.[2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do so. Continue rinsing.[2]
- Ingestion: Never give anything by mouth to an unconscious person.[2]

Accidental Release Measures

In the event of a spill, follow these steps:

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate protective equipment as described in Section 4.[2]
- Environmental Precautions: Prevent the substance from entering sewers and public waters.
 [2]
- Methods for Cleaning Up: Sweep or shovel the spilled solid material into a suitable container for disposal.[2]

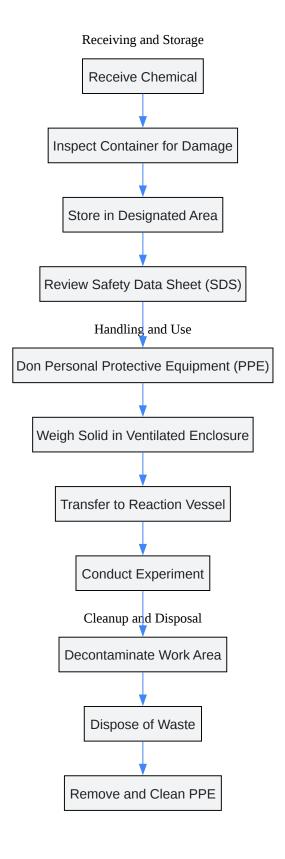
Experimental Protocols

Specific experimental protocols for the safety assessment of **hexaphenyldisiloxane** are not readily available in the public domain. The safety information presented in this guide is based on standard hazard assessments for chemical substances as outlined in Safety Data Sheets (SDS). Researchers should always consult the most up-to-date SDS for the specific product they are using and perform a risk assessment before starting any new experimental work.

Visualizations

The following diagrams illustrate standard safety workflows and principles applicable to the handling of **hexaphenyldisiloxane**.







Elimination Substitution Engineering Controls (e.g., Fume Hood) Administrative Controls (e.g., SOPs, Training) Personal Protective Equipment (e.g., Gloves, Goggles)

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- To cite this document: BenchChem. [Hexaphenyldisiloxane: A Technical Guide to Safe Handling and Procedures]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b154894#hexaphenyldisiloxane-safety-and-handling-procedures]

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